

how to dissolve VE-821 in DMSO for stock solution

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Compound of Interest

Compound Name: VE-821

Cat. No.: B612159

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This guide provides detailed instructions and troubleshooting advice for dissolving the ATR inhibitor **VE-821** in DMSO to prepare a stock solution for research applications.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **VE-821**?

A1: **VE-821** is soluble in organic solvents like DMSO and Dimethylformamide (DMF).^[1] For creating high-concentration stock solutions for in vitro experiments, DMSO is commonly used. **VE-821** is sparingly soluble in aqueous buffers.^[1]

Q2: What is the solubility of **VE-821** in DMSO?

A2: The solubility of **VE-821** in DMSO can vary slightly between suppliers and batches. It is generally high, allowing for the preparation of concentrated stock solutions. Refer to the table below for solubility data from various suppliers.

Q3: How should I store the **VE-821** powder and stock solution?

A3: The solid powder should be stored at -20°C and is stable for at least four years.^[2] Once dissolved in DMSO, the stock solution should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for long-term stability (up to one year) or at -20°C for shorter periods (up to one month).^{[3][4]}

Q4: Do I need to filter-sterilize the **VE-821**/DMSO stock solution for cell culture use?

A4: It is generally not necessary to filter-sterilize a stock solution prepared in 100% DMSO. The solvent itself is harsh to most microorganisms.^[5] When diluting the stock solution into your cell culture medium, ensure the final DMSO concentration is low (typically <0.5%) to avoid cytotoxicity.^[6]

Quantitative Data Summary

The solubility of **VE-821** in DMSO as reported by various suppliers is summarized below. It is always recommended to consult the certificate of analysis for your specific batch.

Supplier	Solubility in DMSO (mg/mL)	Molar Concentration (mM)	Notes
Selleck Chemicals	74 mg/mL ^[3]	200.86 mM ^[3]	Use fresh, moisture-free DMSO. ^[3]
MedchemExpress	50 mg/mL ^[7]	135.72 mM ^[7]	May require sonication. ^[7]
TargetMol	69 mg/mL ^[4]	187.29 mM ^[4]	Sonication is recommended. ^[4]
APExBIO	≥62.5 mg/mL ^[8]	>170 mM	Warming and/or sonication may be needed. ^[8]
Cayman Chemical	20 mg/mL ^[2]	~54.3 mM	-

Molecular Weight of **VE-821**: 368.41 g/mol ^[4]^[8]

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM **VE-821** stock solution in DMSO.

Materials:

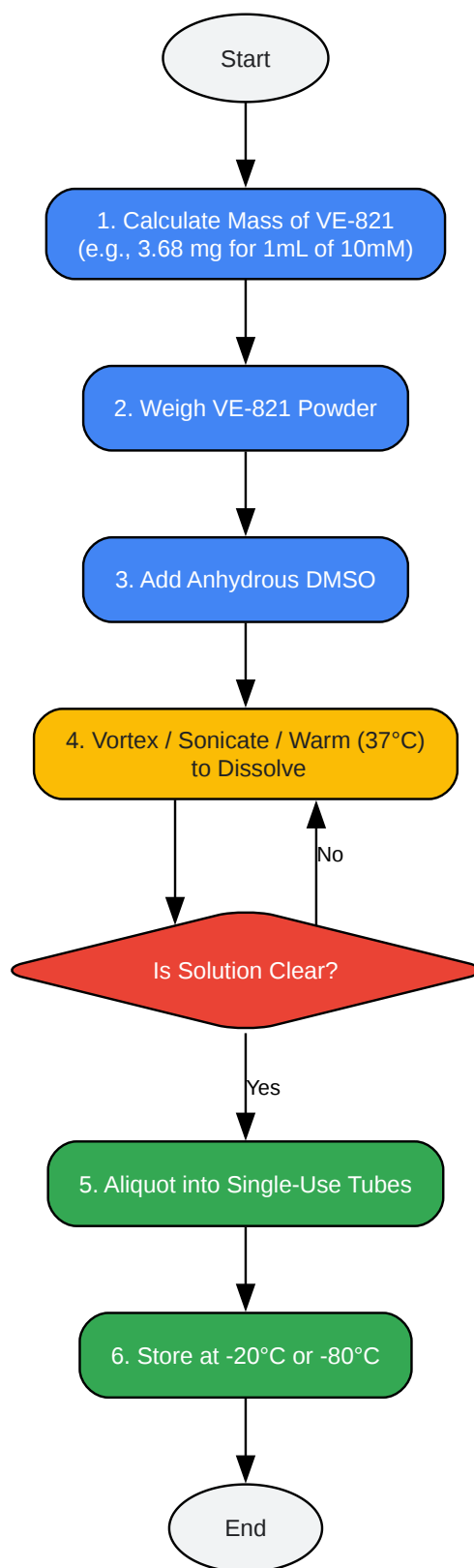
- **VE-821** powder (CAS: 1232410-49-9)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional, but recommended)

Procedure:

- Calculate Required Mass: To prepare 1 mL of a 10 mM solution, you will need 3.68 mg of **VE-821**.
 - Calculation: $0.010 \text{ mol/L} * 0.001 \text{ L} * 368.41 \text{ g/mol} = 0.00368 \text{ g} = 3.68 \text{ mg}$
- Weighing: Carefully weigh out 3.68 mg of **VE-821** powder and place it into a sterile microcentrifuge tube or vial.
- Solvent Addition: Add 1 mL of high-purity DMSO to the tube containing the **VE-821** powder.
- Dissolution:
 - Close the tube tightly and vortex thoroughly for 1-2 minutes.
 - If the solid does not fully dissolve, warm the tube at 37°C for 10 minutes and/or place it in an ultrasonic bath for a few minutes to aid dissolution.[\[8\]](#)[\[9\]](#)
 - Visually inspect the solution against a light source to ensure no solid particles remain. The solution should be clear.
- Storage:

- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents contamination and degradation from multiple freeze-thaw cycles.
- Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 1 year).^[3]^[4]

Workflow for VE-821 Stock Solution Preparation



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Caption: Workflow for preparing a **VE-821** stock solution in DMSO.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
VE-821 powder is not dissolving completely.	1. Insufficient mixing. 2. Concentration exceeds solubility limit. 3. DMSO has absorbed moisture.	1. Continue to vortex. Use an ultrasonic bath for 10-15 minutes. ^{[4][7]} 2. Gently warm the solution at 37°C for 10-15 minutes. ^{[8][9]} 3. Verify your target concentration against the solubility data. You may need to prepare a more dilute stock. 4. Use a fresh, unopened bottle of anhydrous DMSO, as hygroscopic DMSO can significantly reduce solubility. ^{[3][7]}
Precipitate forms when diluting stock in aqueous buffer/media.	VE-821 has low aqueous solubility. ^[1] The final concentration in the aqueous solution is too high.	Ensure the final concentration of VE-821 in your working solution is within its aqueous solubility limit. The final DMSO concentration in cell culture media should be kept low (<0.5%) to avoid toxicity. ^[6]
Inconsistent experimental results.	1. Inaccurate initial concentration. 2. Degradation of the compound.	1. Ensure your balance and pipettes are properly calibrated. 2. Avoid repeated freeze-thaw cycles by making single-use aliquots. ^{[3][6]} Confirm the age and storage conditions of your stock solution.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. caymanchem.com [caymanchem.com]
- 3. selleckchem.com [selleckchem.com]
- 4. VE-821 | ATM/ATR | TargetMol [targetmol.com]
- 5. reddit.com [reddit.com]
- 6. medchemexpress.cn [medchemexpress.cn]
- 7. medchemexpress.com [medchemexpress.com]
- 8. apexbt.com [apexbt.com]
- 9. glpbio.com [glpbio.com]
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